

Technical Monograph: 5-Methoxy-6-Bromobenzothiazole Scaffold

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Compound of Interest

Compound Name: *1H-Benzothiazole,6-bromo-5-methoxy-*

CAS No.: 939803-90-4

Cat. No.: B3308756

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CAS Registry Number: 939803-90-4 Molecular Formula: C₈H₆BrNOS Molecular Weight: 244.11 g/mol

Executive Summary

The 5-methoxy-6-bromobenzothiazole scaffold represents a "privileged structure" in medicinal chemistry, particularly within the central nervous system (CNS) and diagnostic imaging sectors. Its utility is derived from a specific substitution pattern: the 5-methoxy group functions as a critical hydrogen-bond acceptor mimicking neurotransmitter oxygenation patterns, while the 6-bromine atom serves as a high-fidelity orthogonal handle for palladium-catalyzed cross-coupling.

This guide details the physicochemical properties, synthetic routes, and application of this scaffold in the development of PDE10A inhibitors, Amyloid- β (A β) PET tracers, and red-shifted bioluminescent probes.

Physicochemical & Structural Profile

For CNS-targeted drug discovery, the 5-methoxy-6-bromobenzothiazole core offers an optimal balance of lipophilicity and polarity.

Property	Value (Approx.)	Significance
cLogP	3.2 - 3.5	Highly lipophilic; facilitates blood-brain barrier (BBB) penetration.
TPSA	~41 Å ²	Well below the 90 Å ² threshold for CNS penetration.
H-Bond Acceptors	3 (N, O, S)	The 5-OMe oxygen is often a key pharmacophoric point for binding pockets.
Electronic Effect	Donor-Acceptor	5-OMe (EDG) activates the ring; 6-Br (EWG/Halogen) allows functionalization.
pKa (Conj. Acid)	~1-2	The thiazole nitrogen is weakly basic; protonation occurs only at low pH.

Structural Logic: The "5,6-Vector"

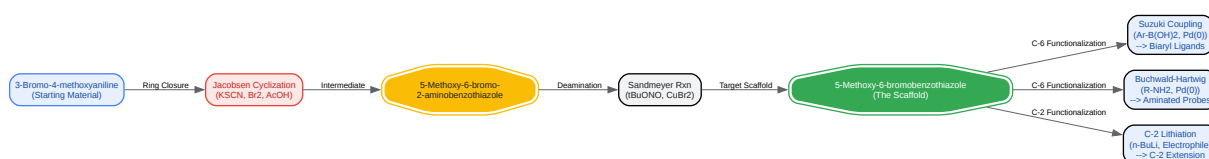
The 5,6-substitution pattern creates a specific electronic and steric vector. Unlike the 6-substituted benzothiazoles (common in Riluzole), the addition of the 5-methoxy group introduces a steric "buttress" effect and an electronic push that stabilizes the C-6 position against metabolic debromination while keeping it reactive for catalysis.

Synthetic Accessibility & Reactivity

The synthesis of this scaffold is typically achieved via Jacobsen Cyclization or Herz Reaction pathways. The core reactivity is defined by the orthogonality between the thiazole C-2 position and the benzene C-6 position.

Diagram 1: Synthetic Logic & Functionalization Tree

The following diagram illustrates the de novo synthesis of the core and its divergent functionalization capabilities.



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Figure 1: Synthetic workflow from aniline precursors to the 5-methoxy-6-bromobenzothiazole core and subsequent divergent coupling reactions.[1][2][3]

Medicinal Chemistry Applications

A. CNS Imaging (Amyloid PET Tracers)

The benzothiazole moiety is the pharmacophore of Pittsburgh Compound B (PiB), the gold standard for imaging amyloid plaques in Alzheimer's disease.

- Mechanism: The planar benzothiazole intercalates into the hydrophobic grooves of β -sheet rich amyloid fibrils.
- Role of Scaffold: The 5-methoxy-6-bromo core is a precursor for "second-generation" tracers. The 6-Br allows for the late-stage introduction of radiolabels (e.g., C-methylation or F-fluoroalkylation via Stille coupling) or the attachment of polyethylene glycol (PEG) chains to modulate lipophilicity.

B. PDE10A Inhibitors

Phosphodiesterase 10A (PDE10A) is a therapeutic target for schizophrenia.

- Mechanism: Inhibitors require a heteroaromatic core to stack against a phenylalanine residue (Phe696) in the enzyme's selectivity pocket.
- Role of Scaffold: The 5-methoxy group accepts a hydrogen bond from the enzyme backbone, while the 6-position is coupled to a heteroaryl "tail" (e.g., a substituted pyrazole or pyridine) that extends into the solvent-exposed region.

Experimental Protocols

Protocol A: Synthesis of 2-Amino-6-bromo-5-methoxybenzothiazole

A self-validating protocol for generating the stable amine intermediate.

Reagents: 3-Bromo-4-methoxyaniline (1.0 eq), KSCN (4.0 eq), Bromine (1.0 eq), Glacial Acetic Acid.

- Dissolution: Dissolve 3-bromo-4-methoxyaniline (10 mmol) in glacial acetic acid (20 mL) cooled to 0-5°C.
- Thiocyanation: Add KSCN (40 mmol) and stir for 15 minutes.
- Cyclization: Add bromine (10 mmol) dropwise in acetic acid (5 mL) over 30 minutes. Maintain temperature below 5°C to prevent over-bromination.
- Reaction: Allow the mixture to warm to room temperature and stir for 4 hours. A yellow precipitate (hydrobromide salt) will form.
- Workup: Pour the mixture into ice water (100 mL). Neutralize with Ammonium Hydroxide () to pH 8-9.
- Isolation: Filter the resulting solid, wash with cold water, and recrystallize from Ethanol.
- Validation:

- TLC: (Hexane:EtOAc 7:3) should show a single spot

.

- Yield: Expect 70-85%.

Protocol B: C-6 Suzuki-Miyaura Coupling

Standardizing the functionalization of the bromine handle.

Reagents: Scaffold (1.0 eq), Arylboronic acid (1.2 eq),

(5 mol%),

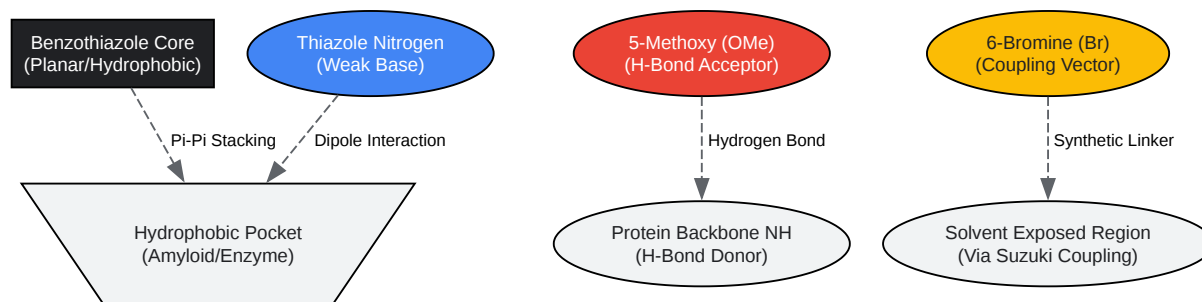
(2.0 eq), Dioxane/Water (4:1).

- Degassing: Combine solvent and base in a sealed tube; sparge with Argon for 10 mins.
- Addition: Add the 5-methoxy-6-bromobenzothiazole, boronic acid, and catalyst.
- Heating: Heat to 90°C for 12 hours.
- Purification: Filter through Celite, concentrate, and purify via silica flash chromatography.
- Note: The 5-methoxy group slightly deactivates the oxidative addition compared to a 5-H analog; slightly higher catalyst loading (5%) ensures completion.

Biological Signaling & SAR Logic

Diagram 2: Pharmacophore & Interaction Map

This diagram visualizes how the scaffold interacts within a generic kinase or amyloid binding pocket.



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Figure 2: Structure-Activity Relationship (SAR) map detailing the pharmacophoric contributions of the 5-methoxy and 6-bromo substituents.

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